

Storage and handling best practices for 1,2-Dibromoethane-d4

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Compound of Interest

Compound Name: 1,2-Dibromoethane-d4

Cat. No.: B144223

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Technical Support Center: 1,2-Dibromoethane-d4

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting for **1,2-Dibromoethane-d4**.

Frequently Asked Questions (FAQs)

Q1: What is **1,2-Dibromoethane-d4** and what are its common applications?

A1: **1,2-Dibromoethane-d4** is a deuterated form of 1,2-dibromoethane, where the four hydrogen atoms have been replaced with deuterium.^[1] It is primarily used as a deuterated solvent in Nuclear Magnetic Resonance (NMR) spectroscopy for research and analysis.^{[2][3][4]} It also finds application in environmental analysis and in the synthesis of deuterated pharmaceuticals.^{[2][3]}

Q2: What are the primary hazards associated with **1,2-Dibromoethane-d4**?

A2: **1,2-Dibromoethane-d4** is a hazardous substance. It is toxic if swallowed, inhaled, or in contact with skin.^{[5][6]} It can cause serious skin and eye irritation, and may cause respiratory irritation.^{[6][7]} Furthermore, it is classified as a potential carcinogen.^{[2][7]} It is also toxic to aquatic life with long-lasting effects.^{[6][7]}

Q3: What are the proper storage conditions for **1,2-Dibromoethane-d4**?

A3: Store **1,2-Dibromoethane-d4** in a cool, dry, and well-ventilated area in its original, tightly sealed container.[6] It should be stored away from light, moisture, incompatible materials, and foodstuff containers.[2][3][6] Some sources recommend storage at room temperature.[2][3] It is crucial to store it in a locked-up or restricted-access area.

Q4: What personal protective equipment (PPE) should be worn when handling **1,2-Dibromoethane-d4**?

A4: When handling **1,2-Dibromoethane-d4**, it is imperative to use appropriate personal protective equipment. This includes chemical-resistant gloves, safety goggles or glasses, and a lab coat.[8] All handling should be conducted in a well-ventilated area or under a chemical fume hood.[5] In situations with inadequate ventilation, respiratory protection is required.[8]

Q5: What should I do in case of a spill?

A5: In the event of a small spill, remove all ignition sources and ensure the area is well-ventilated.[6] Absorb the spill with an inert material and place it in a suitable, closed container for disposal.[5] For a major spill, evacuate the area and alert the fire brigade.[6] Full body protective clothing with a breathing apparatus is necessary for cleaning up large spills.[6] Prevent the spillage from entering drains or water courses.[6]

Q6: How should **1,2-Dibromoethane-d4** waste be disposed of?

A6: Waste **1,2-Dibromoethane-d4** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it with household garbage or allow it to reach the sewage system.[9]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	BrCD ₂ CD ₂ Br	[1][7]
Molecular Weight	191.89 g/mol	[1]
Boiling Point	131-132 °C	[1]
Melting Point	9-11 °C	[7]
Density	2.226 g/mL at 25 °C	[1]
Isotopic Purity	≥99 atom % D	[1]
Chemical Purity	≥98%	[2]
Appearance	Colorless liquid	[10]
Odor	Faint, sweet	[7][10]

Troubleshooting Guide

Issue 1: Unexpected peaks in NMR spectrum when using **1,2-Dibromoethane-d₄** as a solvent.

- Possible Cause 1: Contamination of the NMR tube.
 - Troubleshooting Step: Ensure the NMR tube is thoroughly cleaned and dried before use. Rinse with a high-purity solvent and dry in an oven.
- Possible Cause 2: Impurities in the **1,2-Dibromoethane-d₄**.
 - Troubleshooting Step: Check the certificate of analysis for the specified purity. If impurities are suspected, consider purifying the solvent by distillation, though this should be done with extreme caution due to its toxicity.
- Possible Cause 3: Reaction of the analyte with the solvent.
 - Troubleshooting Step: **1,2-Dibromoethane-d₄** is generally stable, but can react with strong bases or nucleophiles. Review the reactivity of your compound.

Issue 2: Poor recovery when using **1,2-Dibromoethane-d4** as an internal standard in GC-MS analysis.

- Possible Cause 1: Volatility of the internal standard.
 - Troubleshooting Step: **1,2-Dibromoethane-d4** is volatile. Ensure samples are capped tightly and minimize the time samples are left open to the atmosphere.
- Possible Cause 2: Degradation of the internal standard.
 - Troubleshooting Step: While chemically stable, it can be light-sensitive.[\[11\]](#) Prepare standards fresh and store them in amber vials to prevent photodegradation.
- Possible Cause 3: Matrix effects in the sample.
 - Troubleshooting Step: Co-eluting components from the sample matrix can suppress or enhance the ionization of the internal standard.[\[12\]](#) Perform a standard addition experiment to assess matrix effects. Consider additional sample cleanup steps.

Experimental Protocol: Use of **1,2-Dibromoethane-d4** as an Internal Standard for GC-MS Analysis of Volatile Organic Compounds (VOCs)

This protocol provides a general methodology for using **1,2-Dibromoethane-d4** as an internal standard for the quantification of VOCs in a water matrix.

1. Preparation of Stock and Working Standards:

- Internal Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **1,2-Dibromoethane-d4** and dissolve it in 10 mL of purge-and-trap grade methanol in a 10 mL amber volumetric flask.
- Internal Standard Working Solution (10 µg/mL): Dilute the stock solution 1:100 with methanol.
- Calibration Standards: Prepare a series of calibration standards containing the target VOCs at different concentrations. Spike each calibration standard with the internal standard

working solution to a final concentration of, for example, 10 µg/L.

2. Sample Preparation:

- Collect water samples in 40 mL vials with zero headspace.
- Spike each sample with the internal standard working solution to the same final concentration as the calibration standards.

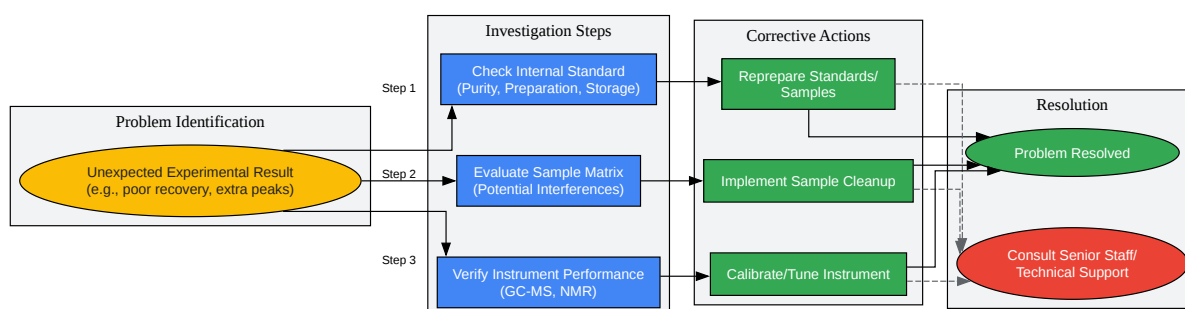
3. GC-MS Analysis:

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (GC-MS) equipped with a purge-and-trap system.
- Purge-and-Trap: Purge the sample with an inert gas (e.g., helium). The volatile compounds, including the analytes and the internal standard, are trapped on a sorbent trap.
- Thermal Desorption and GC Separation: The trap is heated, and the desorbed compounds are transferred to the GC column for separation.
- Mass Spectrometry: The separated compounds are detected by the mass spectrometer, typically in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity.

4. Data Analysis:

- Calculate the response factor (RF) for each analyte relative to the internal standard using the calibration standards.
- Quantify the concentration of each analyte in the samples using the calculated RFs and the peak areas of the analyte and the internal standard.

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results.

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